

An In-depth Technical Guide to the Physical Characteristics of 3-Hexylpyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Hexylpyridine

Cat. No.: B1329444

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical characteristics of **3-Hexylpyridine**. The information is intended to support research, development, and quality control activities where this compound is utilized. All quantitative data are presented in a structured format for clarity, and detailed experimental protocols for the determination of these properties are provided.

Core Physical Properties

3-Hexylpyridine is a substituted pyridine derivative with a hexyl group at the 3-position. Its physical properties are crucial for its handling, application, and integration into various chemical and pharmaceutical processes.

The table below summarizes the key physical and chemical properties of **3-Hexylpyridine**.

Property	Value
Molecular Formula	C ₁₁ H ₁₇ N
Molecular Weight	163.26 g/mol [1][2]
Appearance	Colorless to pale yellow clear liquid (estimated) [3]
Boiling Point	241 to 243 °C at 760 mmHg[3]
Flash Point	110 °C (230 °F) TCC[3]
Vapor Pressure	0.054 mmHg at 25 °C (estimated)[3]
Solubility	Soluble in alcohol. Estimated water solubility of 739.4 mg/L at 25 °C.[3][4]
Octanol/Water Partition Coefficient (logP)	3.887 (estimated)[3]
Purity	Minimum 95%[1]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental for compound characterization. The following sections detail the standard methodologies for measuring the key physical constants of liquid compounds like **3-Hexylpyridine**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] For small sample volumes, a micro-boiling point determination is a suitable and accurate method.[6]

Apparatus:

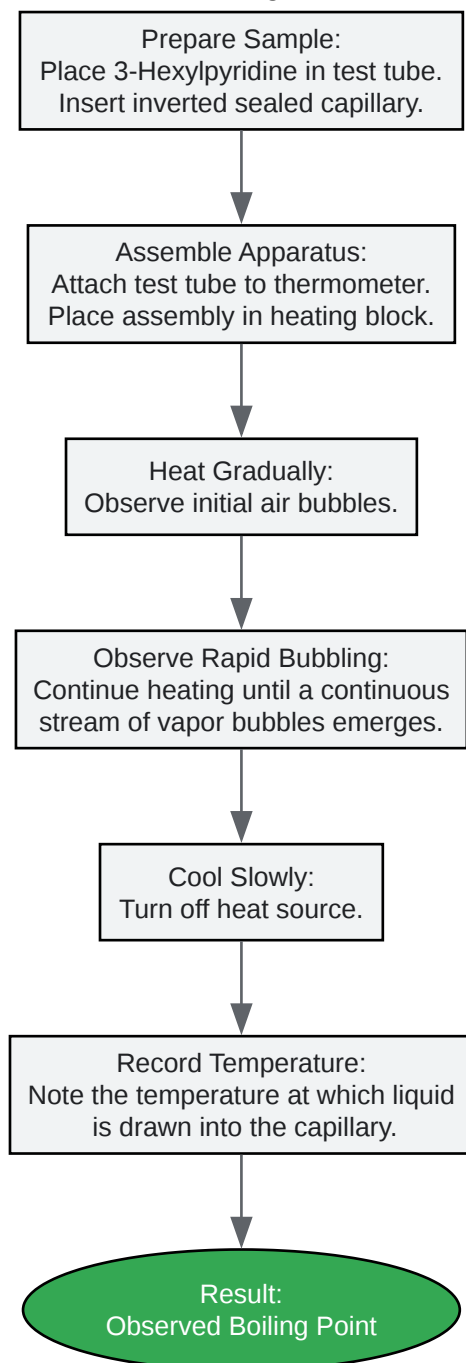
- Heating block or oil bath
- Small test tube (fusion tube)
- Thermometer
- Capillary tube (sealed at one end)

- Sample of **3-Hexylpyridine** (a few mL)

Procedure:

- Seal one end of a capillary tube by heating it in a flame.^[7]
- Place a small amount (2-3 mL) of **3-Hexylpyridine** into the test tube.
- Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.^{[5][7]}
- Attach the test tube to a thermometer and place the assembly in a heating block or oil bath.
- Heat the apparatus gradually. Initially, a stream of bubbles will emerge from the capillary as trapped air expands and is expelled.^[6]
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary. This indicates the liquid's vapor is filling the capillary.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn up into the capillary tube.^{[5][6]} This is the point where the external pressure equals the vapor pressure of the liquid. Record this temperature.

Workflow for Micro-Boiling Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for Micro-Boiling Point Determination.

Density is the mass of a substance per unit of volume.[8] For a liquid, it can be determined by accurately measuring the mass of a known volume.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer (for higher accuracy)
- Thermometer
- Sample of **3-Hexylpyridine**

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder (or pycnometer).^{[8][9]}
- Add a specific volume of **3-Hexylpyridine** to the graduated cylinder (e.g., 10 mL). Record the volume precisely, reading from the bottom of the meniscus.^{[8][9]}
- Measure and record the combined mass of the graduated cylinder and the liquid sample.^{[8][9]}
- Measure and record the temperature of the liquid, as density is temperature-dependent.^[8]
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement multiple times and average the results to ensure precision.^[9]

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid.^[10] It is a characteristic physical property that is dependent on temperature and the wavelength of light used.^[10]

Apparatus:

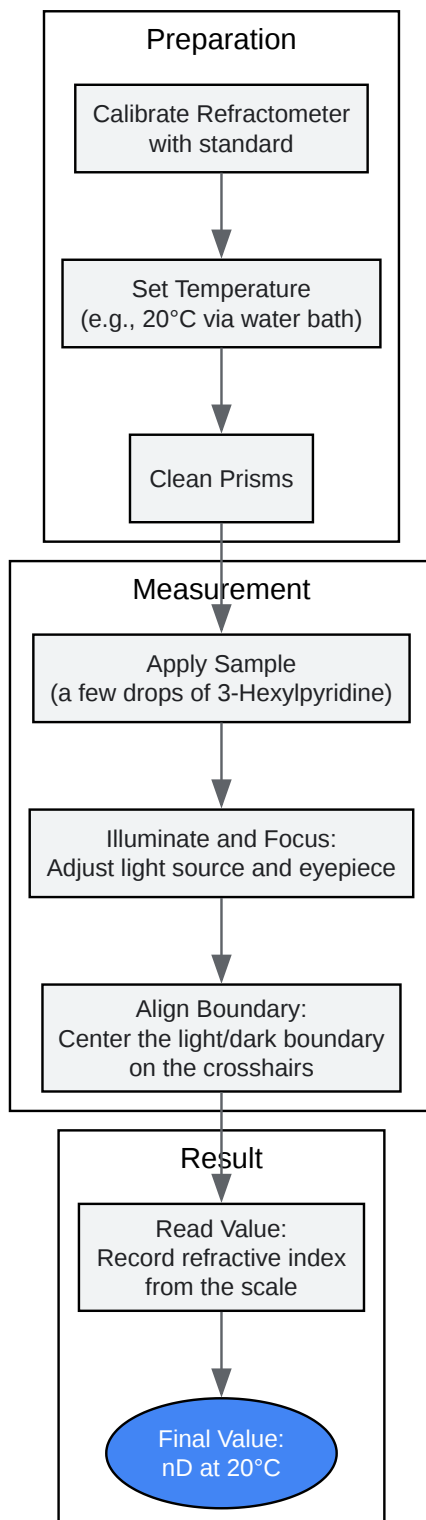
- Abbe refractometer
- Constant temperature water bath

- Light source (typically a sodium D line source, 589 nm)
- Sample of **3-Hexylpyridine** (a few drops)

Procedure:

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Connect the refractometer to a water bath set to a standard temperature, typically 20°C.^[10]
- Open the prism of the refractometer and clean it carefully with a suitable solvent and a soft lens tissue.
- Apply a few drops of **3-Hexylpyridine** to the surface of the lower prism.
- Close the prisms firmly.
- Adjust the light source and mirror to achieve optimal illumination of the crosshairs in the eyepiece.
- Rotate the adjustment knob until the boundary between the light and dark regions is sharp and centered on the crosshairs.
- If a color fringe is observed, adjust the chromaticity screw to eliminate it.
- Read the refractive index value from the instrument's scale.
- Record the temperature at which the measurement was taken.

Logical Flow for Refractive Index Measurement

[Click to download full resolution via product page](#)

Caption: Logical Flow for Refractive Index Measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Hexylpyridine | CymitQuimica [cymitquimica.com]
- 2. PubChemLite - 3-hexylpyridine (C11H17N) [pubchemlite.lcsb.uni.lu]
- 3. 3-hexyl pyridine [flavscents.com]
- 4. 2-hexyl pyridine, 1129-69-7 [thegoodscentcompany.com]
- 5. Video: Boiling Points - Concept [jove.com]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. byjus.com [byjus.com]
- 8. akbis.gantep.edu.tr [akbis.gantep.edu.tr]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. athabascau.ca [athabascau.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Characteristics of 3-Hexylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329444#physical-characteristics-of-3-hexylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com